Foundational Overview: The Strategic Importance of a Versatile Scaffold

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Compound of Interest

Compound Name:	*Ethyl 4-bromo-1H-pyrrole-2-carboxylate*
CAS No.:	*433267-55-1*
Cat. No.:	*B1276996*

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Pyrrole, a five-membered aromatic heterocycle, is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic drugs.[1][2] Its unique electronic properties and ability to participate in hydrogen bonding make it a frequent component of molecules designed to interact with biological targets. **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** emerges as a particularly valuable derivative. It is a trifunctional building block, offering distinct reactive sites for controlled, sequential chemical modifications:

- The Bromine Atom (C4-position): Serves as a versatile handle for carbon-carbon and carbon-heteroatom bond formation, most notably through transition-metal-catalyzed cross-coupling reactions.
- The Ethyl Ester (C2-position): Allows for facile conversion into amides, carboxylic acids, or other functional groups, enabling the introduction of diverse pharmacophoric elements.
- The Pyrrolic Nitrogen (N1-H): Provides a site for alkylation, arylation, or acylation, and can act as a crucial hydrogen bond donor in ligand-receptor interactions.

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This strategic arrangement of functional groups makes it a cornerstone intermediate for constructing complex molecular architectures and developing libraries of compounds for biological screening.

Physicochemical & Spectroscopic Data

Accurate characterization is the bedrock of chemical synthesis. The key properties of **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** are summarized below.

Property	Value	Source(s)
Molecular Formula	$C_7H_8BrNO_2$	[3][4][5]
Molecular Weight	218.05 g/mol	[4][5][6][7]
Exact Mass	216.973831 u	[4]
CAS Number	433267-55-1	[5][6][7]
Appearance	Off-white to light-colored solid	[3][5]
Melting Point	58-63 °C	[4][5]
Boiling Point	301.7 ± 22.0 °C at 760 mmHg	[4]
Density	1.6 ± 0.1 g/cm³	[4]
Solubility	Soluble in dichloromethane, chloroform; poorly soluble in water.	[3]

While detailed spectra are specific to each batch, standard characterization via NMR spectroscopy would reveal characteristic shifts for the two pyrrolic protons, the ethyl group's quartet and triplet, and the N-H proton. Infrared (IR) spectroscopy would confirm the presence of the N-H and ester carbonyl (C=O) stretches.

Core Synthesis: A Validated Pathway

The synthesis of **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** is typically achieved via a two-step process starting from pyrrole: acylation followed by electrophilic bromination. The following protocol is based on established and reliable methodologies for pyrrole chemistry.[8]

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Experimental Protocol: Synthesis

Step 1: Synthesis of Ethyl 1H-pyrrole-2-carboxylate

- Causality: Direct acylation of pyrrole at the 2-position is achieved efficiently using trichloroacetyl chloride. The resulting 2-pyrrolyl trichloromethyl ketone is a stable intermediate that readily undergoes alcoholysis to form the desired ester without requiring sensitive organometallic reagents.[8] This method is robust, scalable, and avoids the harsh conditions of some alternative acylation techniques.

- Methodology:

  - To a stirred solution of freshly distilled pyrrole (1.0 eq) in anhydrous diethyl ether, add trichloroacetyl chloride (1.05 eq) dropwise at 0 °C under an inert atmosphere (N_2 or Ar). The reaction is exothermic.

  - Allow the reaction mixture to warm to room temperature and stir for 2-3 hours until TLC analysis indicates complete consumption of the starting pyrrole.

  - Slowly add a solution of aqueous potassium carbonate to neutralize the HCl byproduct. Separate the organic layer, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude 2-pyrrolyl trichloromethyl ketone.

  - Dissolve sodium metal (0.05 eq) in anhydrous ethanol at 0 °C to form sodium ethoxide.

  - Add the crude ketone portionwise to the sodium ethoxide solution. The trichloromethyl group is an excellent leaving group, facilitating nucleophilic acyl substitution by the ethoxide.

  - Stir the reaction for 30-60 minutes, then neutralize with 3 N HCl.

  - Extract the product into diethyl ether, wash with saturated sodium hydrogen carbonate solution, dry the organic layer, and concentrate. Purify the residue by vacuum distillation or column chromatography to yield Ethyl 1H-pyrrole-2-carboxylate as a pale yellow oil.[8]

Step 2: Bromination to **Ethyl 4-bromo-1H-pyrrole-2-carboxylate**

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- Causality: The pyrrole ring is electron-rich and highly susceptible to electrophilic substitution. The ester at the C2 position is a deactivating group, which directs the incoming electrophile (Br^+) primarily to the C4 and C5 positions. Using a mild brominating agent like N-Bromosuccinimide (NBS) in a polar aprotic solvent like THF at low temperatures provides excellent control and selectivity for mono-bromination, favoring the C4 position due to steric hindrance from the C2-ester.

- Methodology:

  - Dissolve Ethyl 1H-pyrrole-2-carboxylate (1.0 eq) in anhydrous tetrahydrofuran (THF) and cool the solution to -10 °C in an ice-salt bath under an inert atmosphere.

  - Add N-Bromosuccinimide (NBS) (1.0 eq) portionwise, ensuring the internal temperature does not rise above -5 °C.

  - Monitor the reaction by TLC. Upon completion (typically 1-2 hours), quench the reaction by adding a saturated aqueous solution of sodium thiosulfate.

  - Extract the product with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.

  - The resulting crude solid can be purified by recrystallization from a hexane/ethyl acetate mixture to yield **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** as a crystalline solid.

Strategic Applications in Drug Development

The true value of **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** lies in its role as a versatile scaffold for building potent and selective bioactive molecules. Its trifunctional nature allows for a logical and modular approach to drug design.

Workflow: From Building Block to Drug Candidate

The following diagram illustrates a common workflow in medicinal chemistry, showcasing how the three key functional groups can be sequentially modified to generate a library of drug-like molecules for screening.

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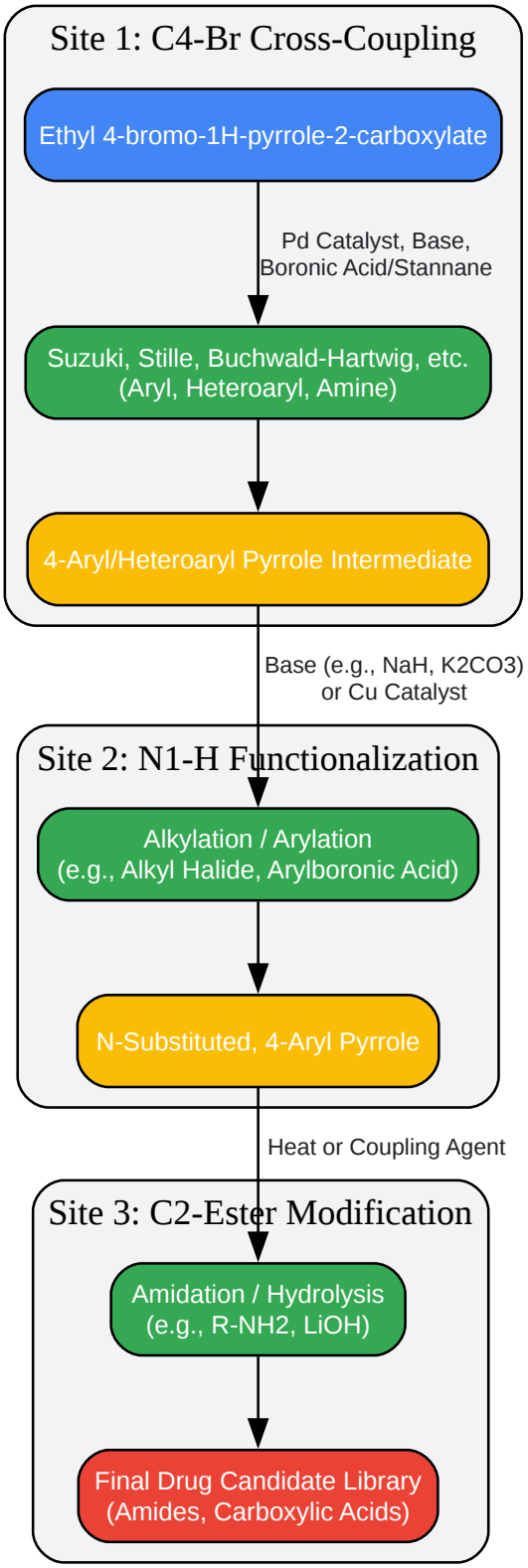

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Caption: Synthetic workflow demonstrating the sequential modification of **Ethyl 4-bromo-1H-pyrrole-2-carboxylate**.

Case Study: Scaffolding for DNA Gyrase Inhibitors

Pyrrole-based carboxamides have shown significant promise as inhibitors of DNA gyrase, a crucial bacterial enzyme, making them attractive antibacterial drug candidates.[9] **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** is an ideal starting point for such molecules.

- Cross-Coupling: The C4-bromo position can be used in a Suzuki or Stille coupling to introduce various aryl or heteroaryl groups, which can occupy a key pocket in the enzyme's active site.
- Amidation: The C2-ester can be converted to a secondary or tertiary amide. This amide moiety often forms critical hydrogen bonds with amino acid residues of the target protein. For instance, coupling with a substituted thiazole amine can yield potent inhibitors.[9]
- N-H Modification: The pyrrole N-H can be left unsubstituted to act as a hydrogen bond donor or alkylated to probe for additional hydrophobic interactions within the binding site.

Representative Protocol: Suzuki Cross-Coupling

- Causality: The Suzuki reaction is one of the most powerful and reliable methods for forming C(sp^2)-C(sp^2) bonds. It exhibits high functional group tolerance, uses readily available and generally non-toxic boronic acid reagents, and proceeds under relatively mild conditions, making it a workhorse in drug discovery.
- Methodology:
  - In a reaction vessel, combine **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** (1.0 eq), the desired aryl or heteroaryl boronic acid (1.2 eq), a palladium catalyst such as $Pd(PPh_3)_4$ (0.05 eq), and a base such as potassium carbonate (2.0 eq).
  - Purge the vessel with an inert gas (N_2 or Ar).
  - Add a degassed solvent mixture, typically 1,4-dioxane and water (e.g., 4:1 v/v).

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- Heat the mixture to 80-100 °C and stir until the starting material is consumed as monitored by TLC or LC-MS.
- Cool the reaction to room temperature, dilute with water, and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography on silica gel to obtain the desired 4-aryl-1H-pyrrole-2-carboxylate.

Safety and Handling

As a responsible scientist, proper handling of all chemicals is paramount.

- Hazards: **Ethyl 4-bromo-1H-pyrrole-2-carboxylate** is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[4][5]
- Precautions:
  - Always handle in a well-ventilated fume hood.
  - Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[4]
  - Avoid breathing dust or vapors.
  - Store in a cool, dry place away from oxidizing agents, in a tightly sealed container.[3]

Conclusion

Ethyl 4-bromo-1H-pyrrole-2-carboxylate is far more than a simple catalogue chemical; it is a highly enabling synthetic intermediate. Its well-defined reactive sites allow for a predictable, modular, and robust approach to the synthesis of complex molecules. For researchers in drug development, mastering the chemistry of this scaffold opens the door to novel compound libraries and accelerates the discovery of new therapeutic agents.

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